

The Antimicrobial Spectrum of Enopeptin A: A Technical Guide

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Compound of Interest

Compound Name: *Enopeptin A*
CAS No.: 139601-96-0
Cat. No.: B049730

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Introduction

Enopeptin A is a depsipeptide antibiotic belonging to the acyldepsipeptide (ADEP) class of antimicrobial agents. These compounds are of significant interest in the field of antibiotic research due to their novel mechanism of action, which circumvents many existing bacterial resistance strategies. Unlike traditional antibiotics that often target cell wall synthesis, protein synthesis, or DNA replication, **Enopeptin A** and its analogues function by dysregulating a key bacterial protease, leading to uncontrolled protein degradation and subsequent cell death. This guide provides a comprehensive overview of the antimicrobial spectrum of **Enopeptin A**, detailed experimental protocols for its evaluation, and a visual representation of its mechanism of action.

Data Presentation: Antimicrobial Spectrum

Quantitative data on the minimum inhibitory concentration (MIC) of **Enopeptin A** is not extensively available in publicly accessible literature. However, the activity of closely related acyldepsipeptides, such as ADEP1, provides a strong indication of the expected antimicrobial

spectrum. The enopeptin class primarily exhibits activity against a range of Gram-positive bacteria.

Table 1: Representative Antimicrobial Activity of the Enopeptin/ADEP Class

Bacterial Species	Strain Information	Representative MIC (µg/mL)	Reference
Staphylococcus aureus	-	4-6	[1]
Streptococcus pneumoniae	-	Activity Reported	[1]
Enterococcus faecalis	-	Activity Reported	[1]
Enterococcus faecium	-	Activity Reported	[1]
Bacillus subtilis	-	Activity Reported	[1]
Streptococcus pyogenes	-	Activity Reported	[1]
Mycobacterium tuberculosis	-	Activity Reported	[1]

Note: The data presented are for the acyldepsipeptide (ADEP) class, to which **Enopeptin A** belongs. Specific MIC values for **Enopeptin A** may vary. The class shows limited to no activity against Gram-negative bacteria.[1]

Experimental Protocols

The determination of the antimicrobial spectrum of a lipophilic peptide like **Enopeptin A** requires specific methodologies to ensure accurate and reproducible results. The following is a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) using the broth microdilution method, synthesized from established guidelines for antimicrobial peptides.

Protocol: Broth Microdilution MIC Assay for Enopeptin A

1. Materials and Reagents:

- **Enopeptin A** (or other acyldepsipeptide)
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well polypropylene microtiter plates (low-binding)
- Bacterial strains for testing (e.g., *Staphylococcus aureus* ATCC 29213)
- Tryptic Soy Agar (TSA) or other suitable solid media for bacterial culture
- Sterile saline (0.85% NaCl) or Phosphate Buffered Saline (PBS)
- Spectrophotometer
- Incubator (37°C)

2. Preparation of **Enopeptin A** Stock and Dilutions:

- Stock Solution: Prepare a 1 mg/mL stock solution of **Enopeptin A** in 100% DMSO. Due to the lipophilic nature of the compound, ensure it is fully dissolved.
- Serial Dilutions: Perform serial two-fold dilutions of the **Enopeptin A** stock solution in CAMHB. It is crucial to maintain a consistent, low percentage of DMSO (e.g., $\leq 1\%$) in the final well concentrations to avoid solvent-induced bacterial growth inhibition.

3. Inoculum Preparation:

- From a fresh (18-24 hour) culture plate, pick 3-5 isolated colonies of the test bacterium.
- Suspend the colonies in sterile saline or PBS.
- Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL) using a spectrophotometer (OD₆₂₅ of 0.08-0.10).
- Dilute the adjusted suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in each well of the microtiter plate.

4. Assay Procedure:

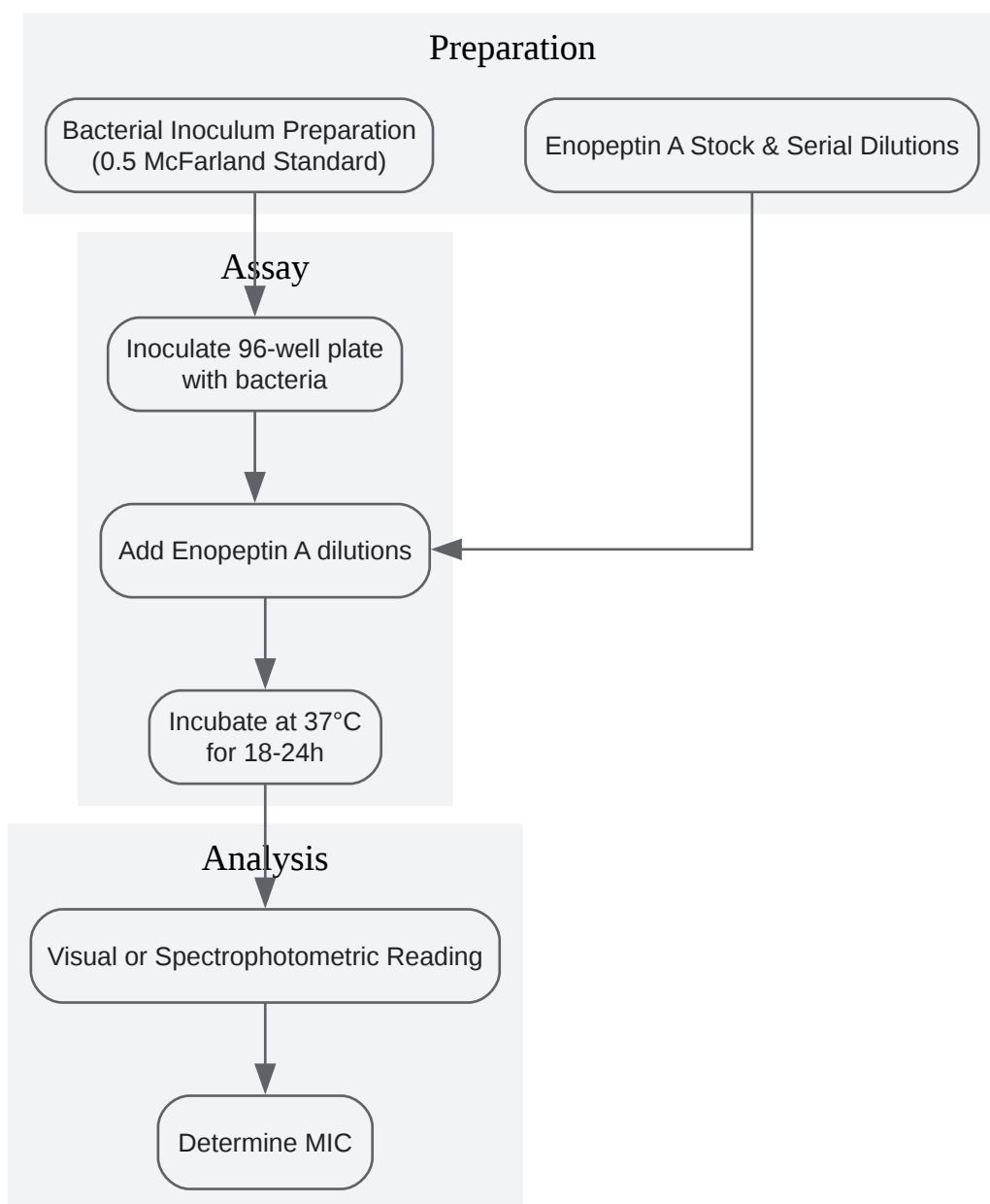
- Dispense 100 µL of the standardized bacterial inoculum into each well of a 96-well polypropylene plate.
- Add 10 µL of the serially diluted **Enopeptin A** solutions to the corresponding wells.
- Controls:
 - Positive Control: Wells containing only the bacterial inoculum in CAMHB (no antibiotic).
 - Negative Control (Sterility): Wells containing only CAMHB.
 - Solvent Control: Wells containing the bacterial inoculum and the highest concentration of DMSO used in the dilutions.
- Seal the plate and incubate at 37°C for 18-24 hours.

5. Interpretation of Results:

- The MIC is defined as the lowest concentration of **Enopeptin A** that completely inhibits visible growth of the bacterium.
- Growth can be assessed visually or by measuring the optical density at 600 nm using a microplate reader.

Mandatory Visualizations

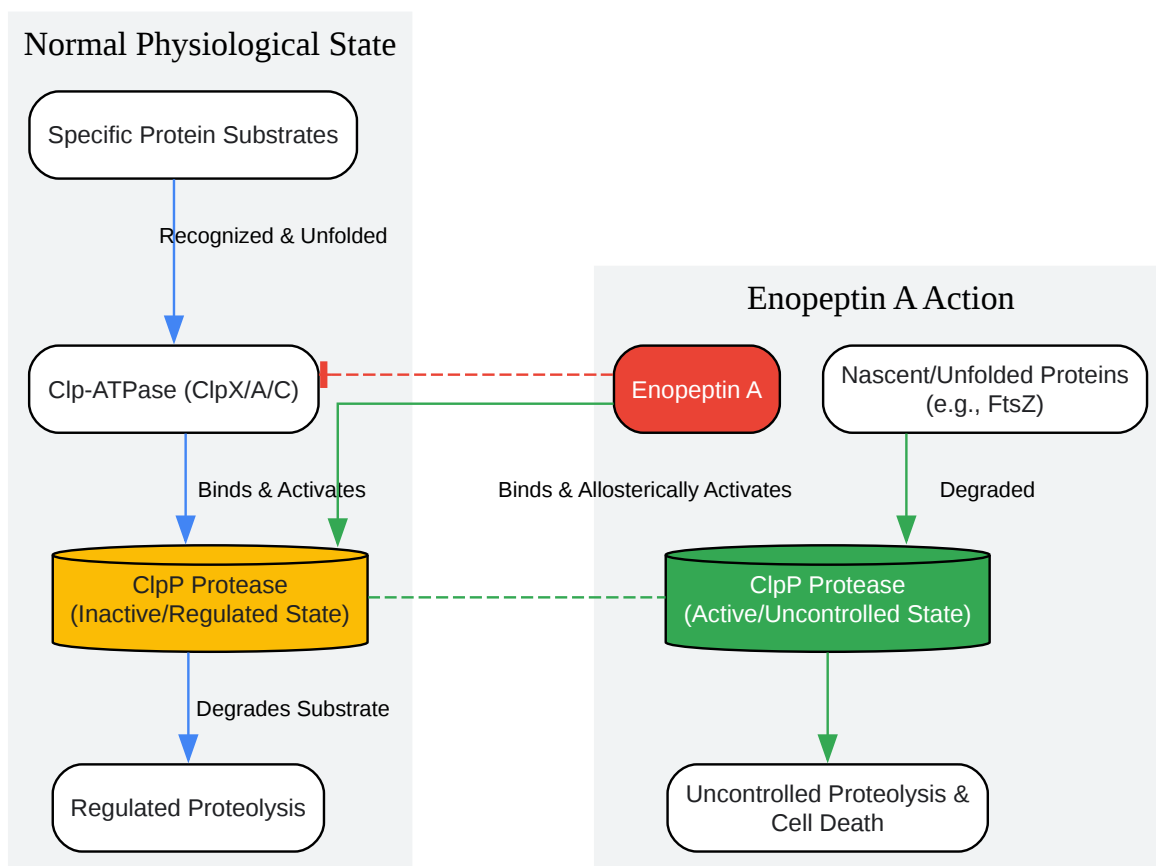
Experimental Workflow



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Caption: Workflow for MIC determination of **Enopeptin A**.

Signaling Pathway: Deregulation of ClpP Protease



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Caption: Mechanism of ClpP protease deregulation by **Enopeptin A**.

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References

- 1. The antibiotic ADEP reprogrammes ClpP, switching it from a regulated to an uncontrolled protease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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